A Technical Guide to the Physical State and Appearance of Solid Potassium Phenoxide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *potassium;phenoxide*

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This technical guide provides a comprehensive overview of the physical and chemical properties of solid potassium phenoxide (CAS No. 100-67-4), a pivotal reagent in organic synthesis and pharmaceutical development. This document consolidates critical data on its appearance, physical characteristics, and structural features, supported by experimental protocols and data visualizations to facilitate its effective use in a laboratory and industrial setting.

Physical State and Appearance

Potassium phenoxide is an organic salt that exists as a solid at room temperature.[1][2] Its appearance is most commonly described as a white to off-white crystalline solid.[1] However, some sources also report its appearance as white to reddish, hygroscopic crystalline lumps.[3][4] The reddish hue may be attributed to impurities or slight decomposition.

A key characteristic of potassium phenoxide is its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere.[3][4] Therefore, it is crucial to store the compound in tightly sealed containers under an inert atmosphere to maintain its purity and stability.[3][5]

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Quantitative Physical and Chemical Data

The following table summarizes the key quantitative properties of potassium phenoxide, providing a quick reference for researchers.

Property	Value	References
Molecular Formula	C_6H_5KO	[1][6][7]
Molecular Weight	132.20 g/mol	[3][4]
Melting Point	103-104 °C	[2][6][8]
Appearance	White to off-white or reddish crystalline solid	[1][3][4][5]
Solubility	Very soluble in water; soluble in alcohol	[3][4]
pH of Aqueous Solution	Strongly alkaline (typically 11-12)	[3][8]
Hygroscopicity	Hygroscopic	[3][4][5]

Crystal Structure

The crystal structure of anhydrous potassium phenoxide is not extensively detailed in readily available literature. However, the structures of its phenol solvates, specifically $C_6H_5OK \cdot 2C_6H_5OH$ and $C_6H_5OK \cdot 3C_6H_5OH$, have been determined using high-resolution powder X-ray diffraction.[9][10][11]

In these solvated forms, both compounds exhibit polymeric zigzag chains.[9][10][11] The potassium ions are coordinated at the center of distorted octahedra, which are formed by five oxygen atoms and one phenyl ring that contributes its π electrons.[9][10][11] This structural arrangement is crucial for understanding its reactivity in solid-state reactions, such as the Kolbe-Schmitt synthesis.[11] It is important to note that while these polymeric structures are characteristic of the solid state, potassium phenoxide complexes may be monomeric in solution, depending on the solvent and ligands present.[12]

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Experimental Protocol: Synthesis of Potassium Phenoxide

The most common and straightforward method for the laboratory synthesis of potassium phenoxide involves the acid-base reaction between phenol and potassium hydroxide.[8][12]

Materials and Equipment:

- Phenol (freshly distilled for high purity)
- Potassium hydroxide (KOH)
- Distilled water or methanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve a specific molar amount of phenol in distilled water (or methanol).
- Add an equimolar amount of potassium hydroxide to the solution.
- Stir the reaction mixture at room temperature for approximately 30 minutes to ensure complete reaction.[8]
- Remove the solvent (water or methanol) under reduced pressure using a rotary evaporator.
- The resulting solid is potassium phenoxide, which should be dried further in an oven or under vacuum to remove any residual solvent.[8]

A patent describes a method for preparing anhydrous potassium phenoxide by reacting phenol dissolved in a hydrocarbon solvent (like toluene) with potassium hydroxide dissolved in a lower-

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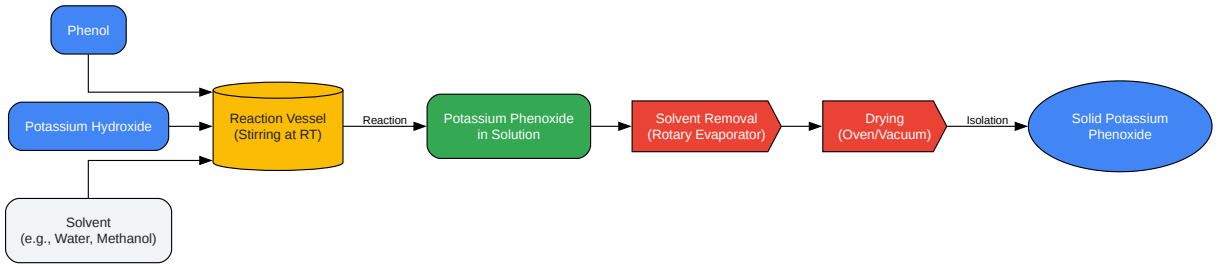
boiling alcohol (like methanol).[13] The subsequent distillation removes the alcohol and water, leading to the crystallization of substantially pure potassium phenoxide.[13]

Experimental Workflow: Synthesis and Isolation

The following diagram illustrates the general workflow for the synthesis and isolation of solid potassium phenoxide in a laboratory setting.



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Caption: Synthesis and Isolation of Potassium Phenoxide.

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References

- 1. CAS 100-67-4: Potassium phenoxide | CymitQuimica [cymitquimica.com]
- 2. Potassium Phenoxide | 100-67-4 [sigmaaldrich.com]
- 3. Potassium phenoxide (100-67-4) for sale [vulcanchem.com]

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- 4. Potassium Phenoxide [drugfuture.com]
- 5. 100-67-4 CAS MSDS (potassium phenolate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. POTASSIUM PHENOXIDE [chembk.com]
- 7. Potassium phenoxide | 100-67-4 [chemnet.com]
- 8. prezi.com [prezi.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Powder Structure Solutions of the Compounds Potassium Phenoxide-Phenol: C(6)H(5)OK.xC(6)H(5)OH (x = 2, 3) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Potassium Phenoxide CAS 100-67-4|RUO [benchchem.com]
- 13. US1955080A - Method of preparing anhydrous alkali metal phenoxides - Google Patents [patents.google.com]

- To cite this document: BenchChem. [A Technical Guide to the Physical State and Appearance of Solid Potassium Phenoxide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7822082/docs#a-technical-guide-to-the-physical-state-and-appearance-of-solid-potassium-phenoxide]

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